

Bioaccumulation Potential of J9Z38 in Aquatic Life: A Technical Guide

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Compound of Interest

Compound Name: J9Z38

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Introduction

J9Z38 is a principal and persistent metabolite of the broad-spectrum insecticide cyantraniliprole.[1][2][3] As cyantraniliprole is utilized in agriculture, its metabolite, **J9Z38**, can enter aquatic ecosystems, necessitating a thorough evaluation of its potential for bioaccumulation in aquatic organisms.[1][4] This technical guide provides a comprehensive overview of the available data on the bioaccumulation potential of **J9Z38**, its parent compound cyantraniliprole, and their aquatic toxicity. It also outlines standard experimental protocols and potential signaling pathways involved.

Bioaccumulation and Physicochemical Properties

The potential for a substance to bioaccumulate in an organism is often indicated by its Bioconcentration Factor (BCF), which is the ratio of the concentration of a chemical in an organism to the concentration in the surrounding environment.[5] Regulatory bodies like the United States Environmental Protection Agency (EPA) and the European Chemicals Agency (ECHA) use BCF values to classify the bioaccumulative potential of substances.[6]

While a specific, experimentally determined BCF value for **J9Z38** in aquatic organisms is not readily available in the reviewed literature, the bioaccumulation potential can be inferred from data on its parent compound, cyantraniliprole, and comparative studies.

Table 1: Physicochemical and Bioaccumulation Data for Cyantraniliprole and **J9Z38**

Parameter	Cyantraniliprole	J9Z38	Source
CAS Number	736994-63-1	1414864-34-8	[1]
Molecular Formula	C ₁₉ H ₁₄ BrClN ₆ O ₂	C ₁₉ H ₁₂ BrClN ₆ O	[1]
Molecular Weight	473.72 g/mol	455.70 g/mol	[1]
Water Solubility	14.2 mg/L (neutral pH)	Data not available	[4][7]
Log K _{ow}	1.9	Data not available	[8]
Bioconcentration Factor (BCF)	< 1 (whole fish)	Lower than cyantraniliprole (in zebrafish)	[7][9]
Persistence in Aquatic Systems	Aerobic half-life: 3.9 to 25.1 days	More persistent than cyantraniliprole; Aerobic aquatic half-life: 77.1 to 200 days	[1]

Summary of Bioaccumulation Potential:

Cyantraniliprole exhibits a low potential for bioaccumulation in aquatic organisms, as evidenced by a BCF value of less than 1 in whole fish.[7] A study on zebrafish has indicated that the bioaccumulation capacity of **J9Z38** is lower than that of its parent compound, cyantraniliprole. [9] This suggests that **J9Z38** also has a low potential for bioaccumulation in fish. Despite its higher persistence in aquatic environments, its lower bioaccumulation potential compared to the already low-bioaccumulating parent compound indicates a minimal risk of biomagnification through the aquatic food web.[1]

Aquatic Toxicity

The aquatic toxicity of **J9Z38** is often considered equivalent to that of cyantraniliprole for risk assessment purposes.[1] Cyantraniliprole is classified as slightly to moderately toxic to fish and slightly to very highly toxic to aquatic invertebrates.[7]

Table 2: Aquatic Toxicity of Cyantraniliprole

Species	Endpoint	Value (µg/L)	Toxicity Classification	Source
Freshwater Fish (e.g., Rainbow Trout)	96-hr LC ₅₀	>12,600	Slightly Toxic	
Freshwater Invertebrates (e.g., Daphnia magna)	48-hr EC ₅₀	20.4	Very Highly Toxic	[7]
Estuarine/Marine Fish	96-hr LC ₅₀	>12,000	Slightly Toxic	
Estuarine/Marine Invertebrates	96-hr LC ₅₀	1,200	Moderately to Highly Toxic	
Freshwater Fish (chronic)	NOAEC	10,700	-	[7]
Freshwater Invertebrates (chronic)	NOAEC	6.56	-	[7]

While specific LC₅₀ or EC₅₀ values for **J9Z38** are not widely reported, the available information suggests that the primary concern for the aquatic environment stems from the toxicity of the parent compound and the persistence of the metabolite.[1]

Experimental Protocols for Bioaccumulation Assessment

The standard methodology for determining the bioconcentration of a substance in fish is the OECD Test Guideline 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure.[10][11][12][13][14][15] This guideline outlines the procedures for both the uptake (exposure) and depuration (post-exposure) phases of the study.

Key Aspects of OECD 305:

- **Test Organisms:** A variety of fish species can be used, with zebrafish (*Danio rerio*), rainbow trout (*Oncorhynchus mykiss*), and bluegill sunfish (*Lepomis macrochirus*) being common choices.[12]
- **Exposure:** The test can be conducted via aqueous or dietary exposure. For substances with low water solubility, a dietary exposure route may be more appropriate.
- **Uptake Phase:** Fish are exposed to a constant, sublethal concentration of the test substance in water or in their diet for a specified period (typically 28 days).
- **Depuration Phase:** After the uptake phase, the fish are transferred to a clean environment (water or diet free of the test substance) and observed for a period to determine the rate of elimination of the substance.
- **Sampling and Analysis:** Water and fish tissue samples are collected at regular intervals during both phases to measure the concentration of the test substance.
- **Data Analysis:** The data are used to calculate the Bioconcentration Factor (BCF) or Biomagnification Factor (BMF), as well as uptake and depuration rate constants.



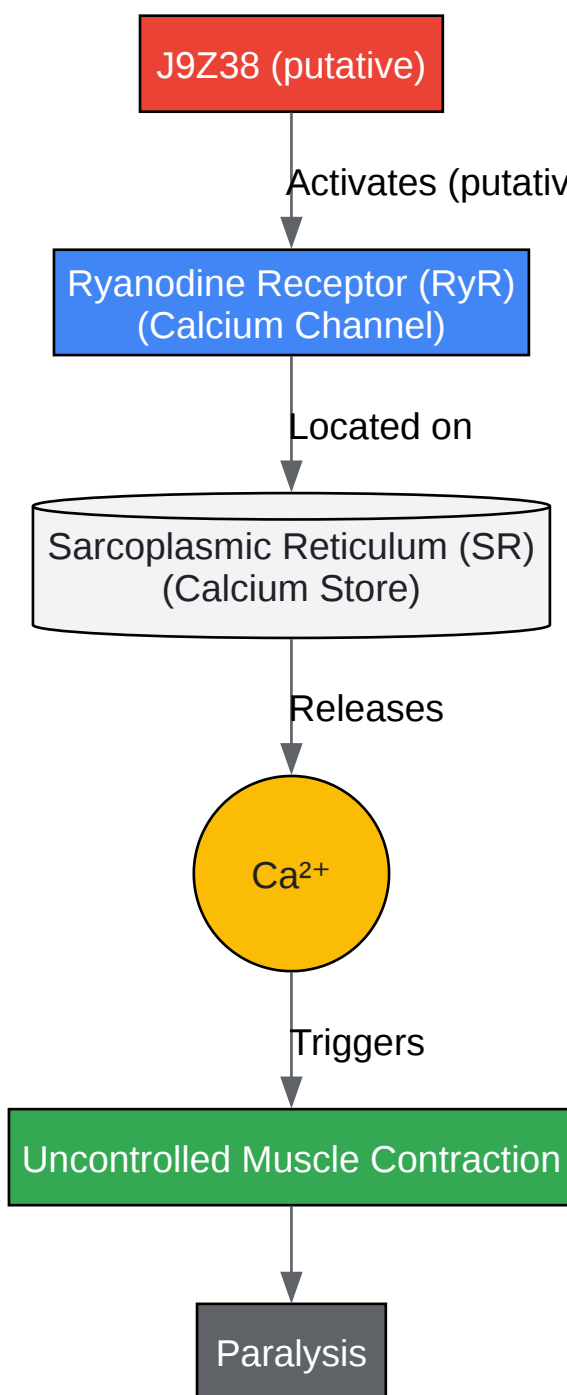
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General workflow for a bioaccumulation study following OECD Guideline 305.

Potential Signaling Pathways

Cyantraniliprole, the parent compound of **J9Z38**, is a member of the diamide class of insecticides. Its primary mode of action in insects is the activation of ryanodine receptors (RyRs), which are intracellular calcium channels critical for muscle contraction.[1][6][8][16][17] This leads to an uncontrolled release of calcium from internal stores, resulting in muscle paralysis and death of the insect.[1][8][17]

A study on zebrafish indicated that cyantraniliprole had a significant influence on the expression of RyR-receptor-related genes.[9] While direct evidence for the effect of **J9Z38** on aquatic organism signaling pathways is limited, its structural similarity to cyantraniliprole suggests a plausible interaction with ryanodine receptors or other calcium signaling pathways.



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Putative signaling pathway for **J9Z38** in aquatic organisms.

Conclusion

Based on the available data, **J9Z38**, a major and persistent metabolite of the insecticide cyantraniliprole, is expected to have a low bioaccumulation potential in aquatic life. This

conclusion is drawn from studies on the parent compound, which has a BCF of less than 1 in fish, and a comparative study in zebrafish indicating that **J9Z38** has an even lower bioaccumulation capacity. While **J9Z38** is persistent in the aquatic environment, its low potential for bioaccumulation suggests a minimal risk of transfer and magnification through the food web. The aquatic toxicity of **J9Z38** is generally considered to be similar to that of cyantraniliprole. The presumed mode of action involves the activation of ryanodine receptors, leading to disruption of calcium signaling and muscle function. Further research, including specific BCF studies for **J9Z38** following standardized protocols like OECD 305, would provide a more definitive quantification of its bioaccumulation potential.

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